

Application Notes and Protocols for SMP-797 Hydrochloride in Cell Culture

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SMP-797 hydrochloride

Cat. No.: B1681836

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For Researchers, Scientists, and Drug Development Professionals

Introduction

SMP-797 hydrochloride is a potent and selective inhibitor of Acyl-CoA: cholesterol acyltransferase (ACAT), also known as sterol O-acyltransferase (SOAT). ACAT is a crucial intracellular enzyme responsible for the esterification of free cholesterol into cholesteryl esters for storage in lipid droplets. By inhibiting ACAT, **SMP-797 hydrochloride** modulates cellular cholesterol homeostasis, which has significant implications for various physiological and pathological processes. These application notes provide a detailed protocol for the dissolution and use of **SMP-797 hydrochloride** in cell culture experiments, along with information on its mechanism of action.

Quantitative Data Summary

Parameter	Value	Reference
Chemical Name	1-(4-amino-2,6-diisopropylphenyl)-3-(1-butyl-4-(3-(3-hydroxypropoxy)phenyl)-2-oxo-1,2-dihydro-1,8-naphthyridin-3-yl)urea hydrochloride	
CAS Number	259224-95-8	
Molecular Weight	622.21 g/mol	
Appearance	Solid powder	
Purity	>98%	
Solubility	Soluble in Dimethyl Sulfoxide (DMSO)	
Storage of Solid	Short term (days to weeks): 0 - 4°C, dark and dry. Long term (months to years): -20°C.	
Storage of Stock Solution	Short term (days to weeks): 0 - 4°C. Long term (months): -20°C.	
Recommended Stock Solution Concentration	5-10 mM in DMSO	
Recommended Final Concentration in Cell Culture	0.1 - 10 µM (concentration should be optimized for specific cell lines and assays)	

Experimental Protocols

Preparation of SMP-797 Hydrochloride Stock Solution (10 mM)

Disclaimer: The following protocol is based on common practices for other ACAT inhibitors due to the absence of a specific manufacturer's protocol for **SMP-797 hydrochloride** in cell culture. Researchers should perform small-scale solubility and stability tests before preparing large volumes.

Materials:

- **SMP-797 hydrochloride** powder
- Dimethyl sulfoxide (DMSO), cell culture grade, sterile
- Sterile microcentrifuge tubes or vials
- Calibrated balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Weighing the Compound:
 - Tare a sterile microcentrifuge tube on a calibrated balance.
 - Carefully weigh the desired amount of **SMP-797 hydrochloride** powder. For a 10 mM stock solution, you will need 6.22 mg for 1 mL of DMSO.
- Dissolution:
 - Add the appropriate volume of sterile DMSO to the tube containing the **SMP-797 hydrochloride** powder.
 - Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath for a few minutes can aid dissolution if necessary.
- Sterilization and Storage:

- The DMSO stock solution is considered sterile if prepared from sterile components under aseptic conditions. Filtration is generally not recommended for DMSO-based stock solutions as it can lead to loss of compound.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for long-term use.

Dilution of **SMP-797 Hydrochloride** for Cell Culture Application

Materials:

- 10 mM **SMP-797 hydrochloride** stock solution in DMSO
- Sterile cell culture medium appropriate for your cell line
- Sterile tubes for dilution
- Pipettes and sterile filter tips

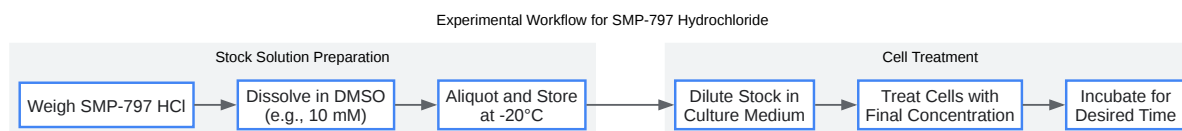
Procedure:

- Intermediate Dilutions (if necessary):
 - Prepare intermediate dilutions of the 10 mM stock solution in sterile cell culture medium. For example, to get a 1 mM intermediate solution, add 10 µL of the 10 mM stock to 90 µL of medium.
- Final Working Concentration:
 - Add the appropriate volume of the stock or intermediate solution to the final volume of cell culture medium to achieve the desired working concentration.
 - Important: The final concentration of DMSO in the cell culture medium should be kept low, typically below 0.5%, as higher concentrations can be toxic to cells. For example, to achieve a 10 µM final concentration from a 10 mM stock, you would perform a 1:1000

dilution (e.g., add 1 μ L of stock to 1 mL of medium), resulting in a final DMSO concentration of 0.1%.

- Vehicle Control:
 - Prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium without the **SMP-797 hydrochloride**. This is crucial to distinguish the effects of the compound from the effects of the solvent.
- Application to Cells:
 - Remove the existing medium from your cultured cells and replace it with the medium containing the desired final concentration of **SMP-797 hydrochloride** or the vehicle control.
 - Incubate the cells for the desired experimental duration.

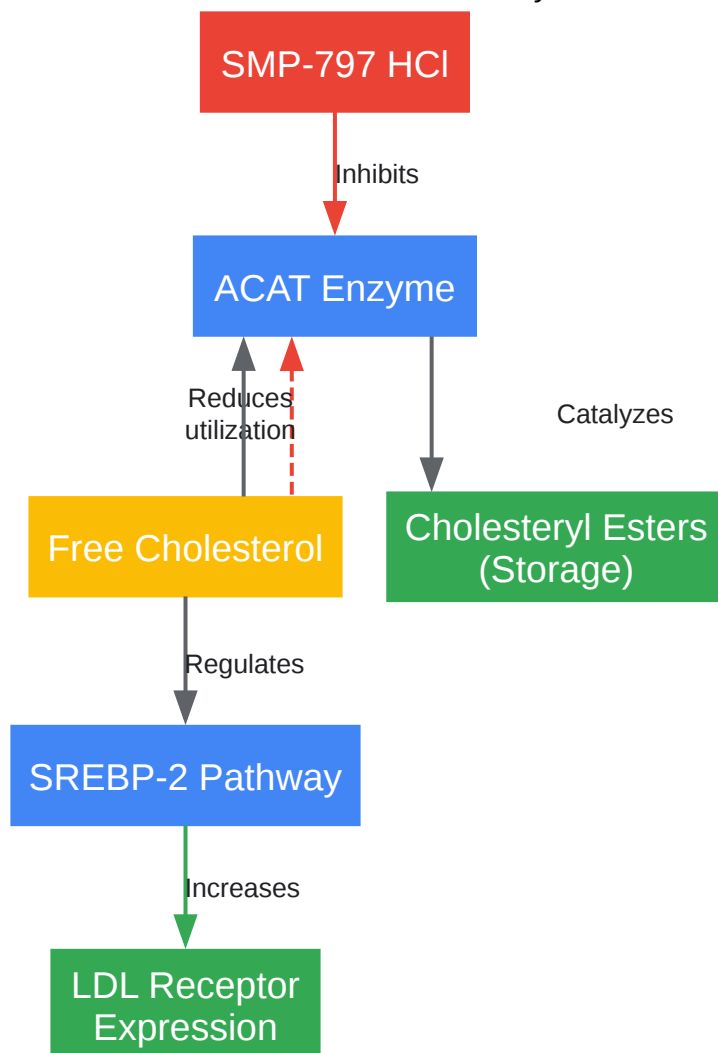
Signaling Pathway and Experimental Workflow



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Caption: Workflow for preparing and using **SMP-797 hydrochloride**.

Mechanism of Action of SMP-797 Hydrochloride



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Caption: SMP-797 inhibits ACAT, altering cholesterol metabolism.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com